

Cholesteryl Petroselinate (CAS No. 19485-80-4): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cholesteryl Petroselinate

Cat. No.: B15601930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cholesteryl Petroselinate**, a cholesterol ester of significant interest in various scientific domains, particularly in the formulation of advanced drug delivery systems. This document collates available data on its physicochemical properties, synthesis, and potential biological roles, offering a valuable resource for professionals in research and development.

Chemical Identity and Physical Properties

Cholesteryl Petroselinate is the ester formed from cholesterol and petroselinic acid (cis-6-octadecenoic acid). Its unique structure, combining the rigid steroid nucleus of cholesterol with a monounsaturated C18 fatty acid, imparts specific properties that influence its behavior in biological and pharmaceutical systems.

Table 1: Physicochemical Properties of **Cholesteryl Petroselinate** and Related Compounds

Property	Value for Cholesteryl Petroselinate	General Data for Cholesteryl Esters	Source(s)
CAS Number	19485-80-4	N/A	[1]
Molecular Formula	C45H78O2	Varies	[1]
Molecular Weight	651.1 g/mol	Varies	[1]
Synonyms	Cholesteryl cis-6-octadecenoate, Cholesterol, 6-octadecenoate, (Z)-	N/A	[1][2]
Physical State	Solid (at room temperature)	Can exist in crystal, liquid crystal, and liquid states depending on temperature and acyl chain	[3]
Solubility	Insoluble in water; Soluble in organic solvents	Generally insoluble in water, soluble in nonpolar organic solvents	[4][5]
Storage	-20°C or freezer	Varies, generally requires cool and dry conditions	[1]
Purity	Commercially available at >99%	N/A	[1]

Note: Specific experimental data on the physical properties of **Cholesteryl Petroselinate**, such as melting point and transition temperatures, are not readily available in the public domain. The behavior is expected to be influenced by the cis-6 double bond in the petroselinic acid chain. Studies on other unsaturated cholesteryl esters indicate that the position of the double bond affects the stability of liquid crystal phases[3].

Synthesis of Cholesteryl Esters

The synthesis of cholesteryl esters, including **Cholesteryl Petroselinate**, can be achieved through several methods, both enzymatic and chemical.

Enzymatic Synthesis

In biological systems, cholesteryl esters are synthesized by the enzyme acyl-CoA:cholesterol acyltransferase (ACAT), which catalyzes the transfer of a fatty acyl group from acyl-CoA to cholesterol.^[6]

Chemical Synthesis

Several chemical methods are available for the esterification of cholesterol.

Experimental Protocol: General Synthesis of Cholesteryl Esters via Cross-Coupling

This protocol is a general method and may require optimization for **Cholesteryl Petroselinate**.

Materials:

- Cholesterol
- Aroyl chloride (e.g., Petroselinoyl chloride for **Cholesteryl Petroselinate** synthesis)
- Palladium catalyst (e.g., PdCl₂(dtbpf) complex)
- Base (e.g., Sodium tert-butoxide)
- Anhydrous solvent (e.g., 1,4-dioxane)
- Microwave reactor

Procedure:

- In a microwave-safe reaction vessel, combine cholesterol, sodium tert-butoxide, the aroyl chloride, and the palladium catalyst in 1,4-dioxane.
- Seal the vessel and place it in the microwave reactor.

- Heat the reaction mixture to 100°C for 2 hours.
- After cooling, the reaction mixture is worked up to isolate the cholesteryl ester product.
- Purification is typically performed using column chromatography.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

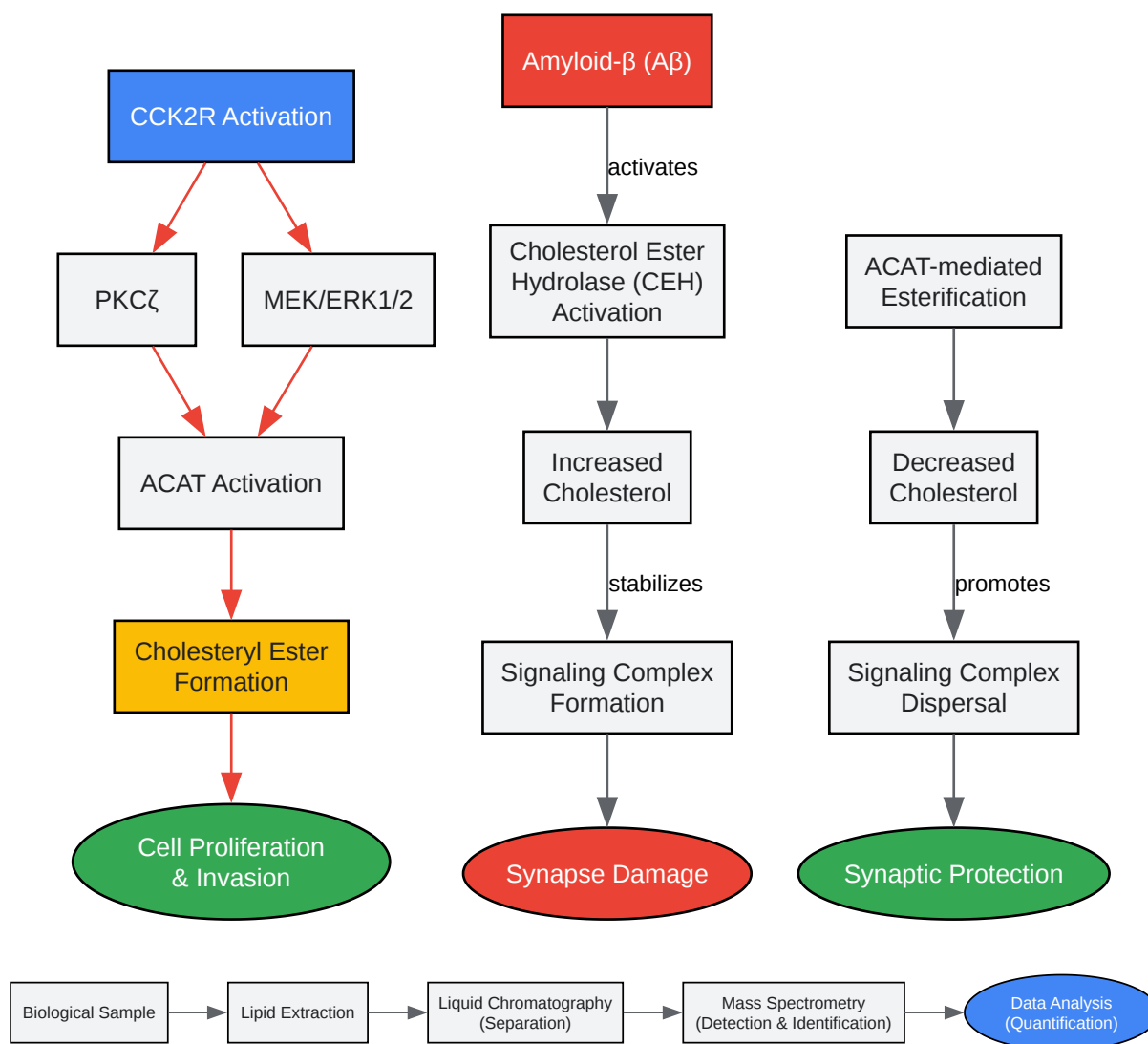
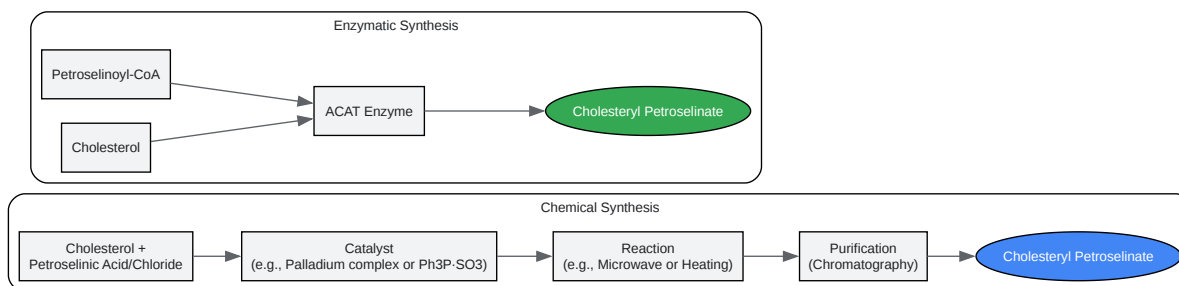
Experimental Protocol: Organocatalyst-based Synthesis

Materials:

- Cholesterol
- Long-chain saturated fatty acid (or petroselinic acid)
- Triphenylphosphine-sulfur trioxide (Ph₃P·SO₃) adduct
- Toluene

Procedure:

- Dissolve equimolar amounts of cholesterol and the fatty acid in toluene.
- Add the Ph₃P·SO₃ adduct as a catalyst.
- Heat the reaction at 110°C.
- Monitor the reaction for completion.
- Upon completion, cool the reaction and purify the product, typically by crystallization or chromatography.[\[11\]](#)



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